

Best practices for handling and storing Solvent Red 135 powder

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Compound of Interest		
Compound Name:	Solvent Red 135	
Cat. No.:	B034295	Get Quote

Technical Support Center: Solvent Red 135

This guide provides best practices for handling and storing **Solvent Red 135** powder, along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is Solvent Red 135?

A1: **Solvent Red 135** is a yellowish-red, high-performance solvent dye.[1][2] It is an amino ketone powder that is insoluble in water but soluble in many organic solvents like ethanol, chloroform, and acetone.[1][3] It is primarily used for coloring plastics such as polystyrene (PS), ABS, polycarbonate (PC), and PET, as well as in industrial oils, paint inks, and masterbatches. [1][4][5]

Q2: What are the primary hazards associated with Solvent Red 135 powder?

A2: The main hazards include:

- Harmful if swallowed: May cause gastrointestinal irritation.
- Respiratory irritation: Inhalation of dust may irritate the respiratory tract.
- Eye irritation: Dust can cause irritation and inflammation.

Troubleshooting & Optimization





 Skin irritation: Prolonged or repeated contact may cause skin irritation in sensitive individuals.[6]

Q3: What personal protective equipment (PPE) should I wear when handling **Solvent Red 135** powder?

A3: To minimize exposure, the following PPE is recommended:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[6]
- Respiratory Protection: Use an approved respirator, especially when dust generation is likely.
- Skin Protection: Wear appropriate protective clothing to minimize skin contact.[6]
- Ventilation: Always handle in a well-ventilated area or in a chemical fume hood to control airborne levels.

Q4: How should I properly store Solvent Red 135 powder?

A4: Store the powder in a cool, dry, and well-ventilated place.[6][7] Keep containers tightly closed and preserve them in tight, light-resistant containers.[6] Store apart from incompatible materials such as strong oxidizing and reducing agents.[6][7]

Q5: What should I do in case of accidental exposure to **Solvent Red 135**?

A5: Follow these first-aid measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
- Skin Contact: Flush skin with plenty of soap and water. If irritation develops or persists, get medical aid.[6]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]



• Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6][8]

Q6: How should I clean up a spill of Solvent Red 135 powder?

A6: For spills, use proper personal protective equipment.[6] Vacuum or sweep up the material and place it into a suitable disposal container.[6] Avoid generating dusty conditions.[6] Clean up spills immediately, observing all safety precautions.[6]

Troubleshooting Guide

Q1: I am having trouble dissolving the Solvent Red 135 powder. What could be the issue?

A1: Difficulty in dissolving **Solvent Red 135** can be due to several factors:

- Incorrect Solvent: Solvent Red 135 is insoluble in water.[1][3] Ensure you are using a
 suitable organic solvent.
- Low Solubility: Even in appropriate solvents, the solubility can be low. Check the solubility data to ensure you are not exceeding its limit in the chosen solvent.
- Temperature: The dissolution rate may be increased by gentle heating and stirring. However, always be mindful of the solvent's flash point.
- Purity of the Dye: Impurities in the dye can affect its solubility.

Q2: The color of my solution is not consistent between batches. What could be the cause?

A2: Color inconsistency can arise from:

- Inaccurate Measurement: Ensure precise and consistent measurements of both the Solvent Red 135 powder and the solvent for each batch.
- Incomplete Dissolution: If the dye is not fully dissolved, the color intensity will be lower.
 Visually inspect for any undissolved particles.
- Degradation: Exposure to excessive heat, strong light, or incompatible chemicals (strong oxidants or reducing agents) can cause the dye to degrade, leading to color changes.



 Contamination: Contamination of the solvent or the dye powder can also lead to color variations.

Q3: My plastic material colored with **Solvent Red 135** is fading. Why is this happening?

A3: Fading can be attributed to:

- Light Exposure: Although **Solvent Red 135** has good light fastness (Grade 7-8), prolonged exposure to high-intensity UV light can eventually lead to fading.[1][4]
- High Temperatures: The dye has high heat resistance (up to 300-320°C), but temperatures
 exceeding this can cause thermal degradation.[1][3]
- Chemical Environment: The polymer matrix or any additives present could potentially interact with the dye, affecting its long-term stability.

Data Presentation

Physical and Chemical Properties of Solvent Red 135

Property	Value	Source
Appearance	Red Powder	[6][8]
Molecular Formula	C18H6Cl4N2O	[6]
Molecular Weight	408.06 g/mol	[6]
Melting Point	308 - 310 °C	[7][8]
Boiling Point	646.3 °C at 760 mmHg	[8]
Water Solubility	< 0 g/L (at 20 °C)	[7][8]
log Pow	7.1 (at 25 °C)	[7][8]

Solubility of **Solvent Red 135** in Various Solvents



Solvent	Solubility (g/L)	Source
Acetone	0.2	[4]
Butyl Acetate	0.2	[4]
Dichloromethane	0.3	[4]
Ethyl Alcohol	0.1	[4]

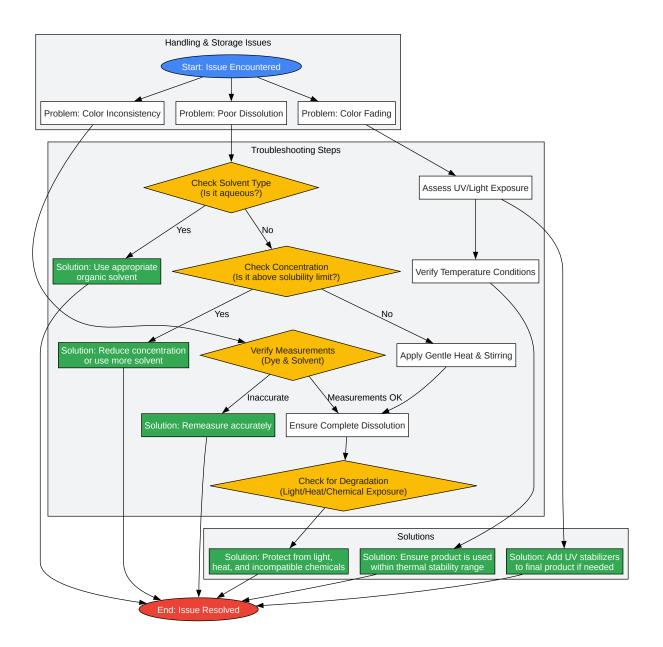
Experimental Protocols

General Protocol for Dissolving Solvent Red 135 Powder

- Preparation: Work in a well-ventilated chemical fume hood.[6] Wear appropriate PPE, including chemical safety goggles, gloves, and a lab coat.[6]
- Measurement: Accurately weigh the desired amount of Solvent Red 135 powder using an analytical balance.
- Solvent Addition: Measure the required volume of the appropriate organic solvent (e.g., Dichloromethane for higher solubility).
- Dissolution:
 - Add the solvent to a clean, dry glass container (e.g., a beaker or flask).
 - Slowly add the weighed Solvent Red 135 powder to the solvent while stirring continuously with a magnetic stirrer.
 - To aid dissolution, you can gently heat the solution on a hot plate with stirring. Monitor the temperature to keep it well below the solvent's boiling point.
- Confirmation: Continue stirring until all the powder has visibly dissolved, and the solution is clear (though colored).
- Storage of Solution: Store the resulting solution in a tightly sealed, light-resistant container.



Mandatory Visualization



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Caption: Troubleshooting workflow for common issues with Solvent Red 135.

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